

Personal protective equipment for handling Citronellyl hexanoate

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Compound of Interest

Compound Name: *Citronellyl hexanoate*

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Essential Safety and Handling Guide for Citronellyl Hexanoate

This guide provides immediate, essential safety and logistical information for the handling of **Citronellyl Hexanoate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physical and Chemical Properties

For quick reference, the following table summarizes key quantitative data for **Citronellyl Hexanoate**.

Property	Value
Molecular Formula	C ₁₆ H ₃₀ O ₂ [1]
Molecular Weight	254.41 g/mol [1]
Boiling Point	328.3 °C at 760 mmHg [2]
Flash Point	95.1 °C [2]
Density	0.877 g/cm ³ [2]

Standard Operating Procedure for Handling Citronellyl Hexanoate

This section details the necessary protocols for the safe handling of **Citronellyl Hexanoate**, from personal protective equipment to disposal.

Engineering Controls

- Ventilation: Use in a well-ventilated area.[\[3\]](#) If there is a risk of generating vapors or aerosols, use a chemical fume hood.[\[4\]](#)
- Safety Equipment: An eyewash station and safety shower should be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **Citronellyl Hexanoate**:

- Eye and Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.[\[6\]](#) Gloves should be inspected before use and disposed of properly after handling the chemical.[\[6\]](#)
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[\[5\]](#)
- Respiratory Protection: If working outside of a fume hood where vapors may be present, a NIOSH-approved respirator with an appropriate cartridge (e.g., organic vapor) should be used.[\[4\]](#)[\[7\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not inhale vapors or mists.[\[5\]](#) Keep away from heat, sparks, and open flames. Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[4\]](#)[\[8\]](#)

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][8] Keep away from incompatible materials such as strong oxidizing agents.[9]

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[5] If skin irritation occurs, get medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

Spill and Leak Procedures

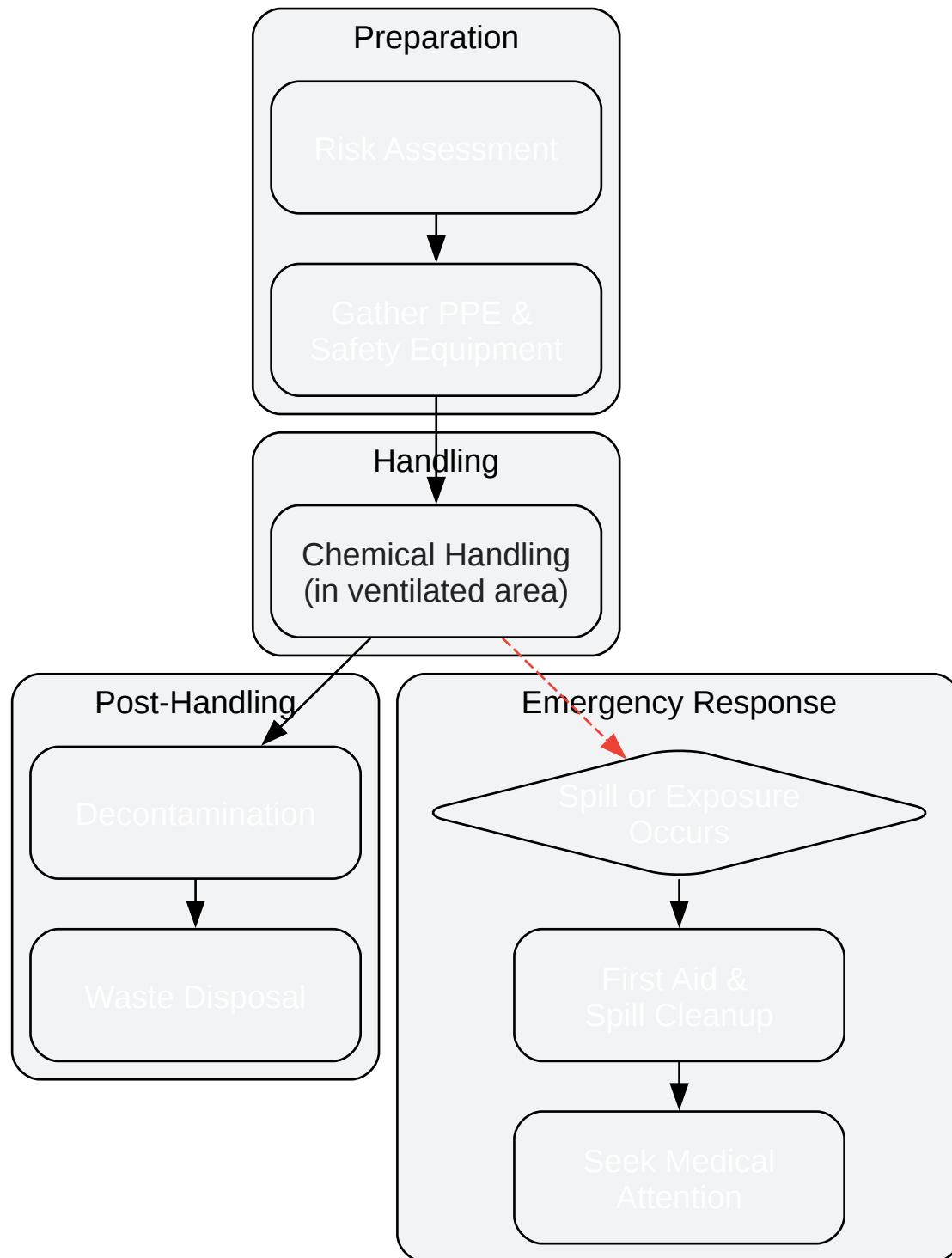
- Minor Spills: Evacuate the area.[4] Remove all sources of ignition. Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[3] Collect the absorbed material and place it in a suitable, closed container for disposal.[10]
- Major Spills: Evacuate the danger area and consult an expert.[4] Prevent the spill from entering drains.[4][8]

Disposal

- Chemical Disposal: Dispose of **Citronellyl Hexanoate** and any contaminated materials as hazardous waste. Do not mix with other waste.[4] All disposal must be in accordance with local, state, and federal regulations.[4]
- Container Disposal: Handle uncleaned containers as you would the product itself.[4] Do not reuse empty containers.

Procedural Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **Citronellyl Hexanoate**.



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Caption: Workflow for Safe Handling of **Citronellyl Hexanoate**.

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